

# HDL376 as a Scavenger Receptor BI Inhibitor: A Technical Guide

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## Compound of Interest

Compound Name: HDL376

Cat. No.: B1673027

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This technical guide provides an in-depth overview of **HDL376**, a potent and direct inhibitor of Scavenger Receptor Class B Type I (SR-BI). SR-BI is a key physiological receptor for high-density lipoprotein (HDL) and plays a critical role in reverse cholesterol transport and various signaling pathways. Understanding the interaction of **HDL376** with SR-BI is crucial for research into atherosclerosis, lipid metabolism, and related therapeutic areas.

## Quantitative Data Summary

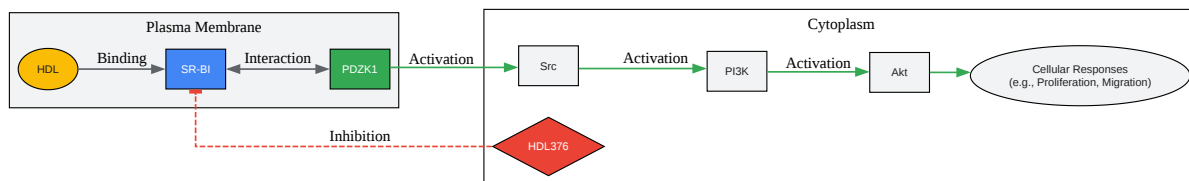
**HDL376** has been characterized as a direct inhibitor of SR-BI-mediated lipid transport. The following table summarizes the available quantitative data for **HDL376**'s inhibitory activity.

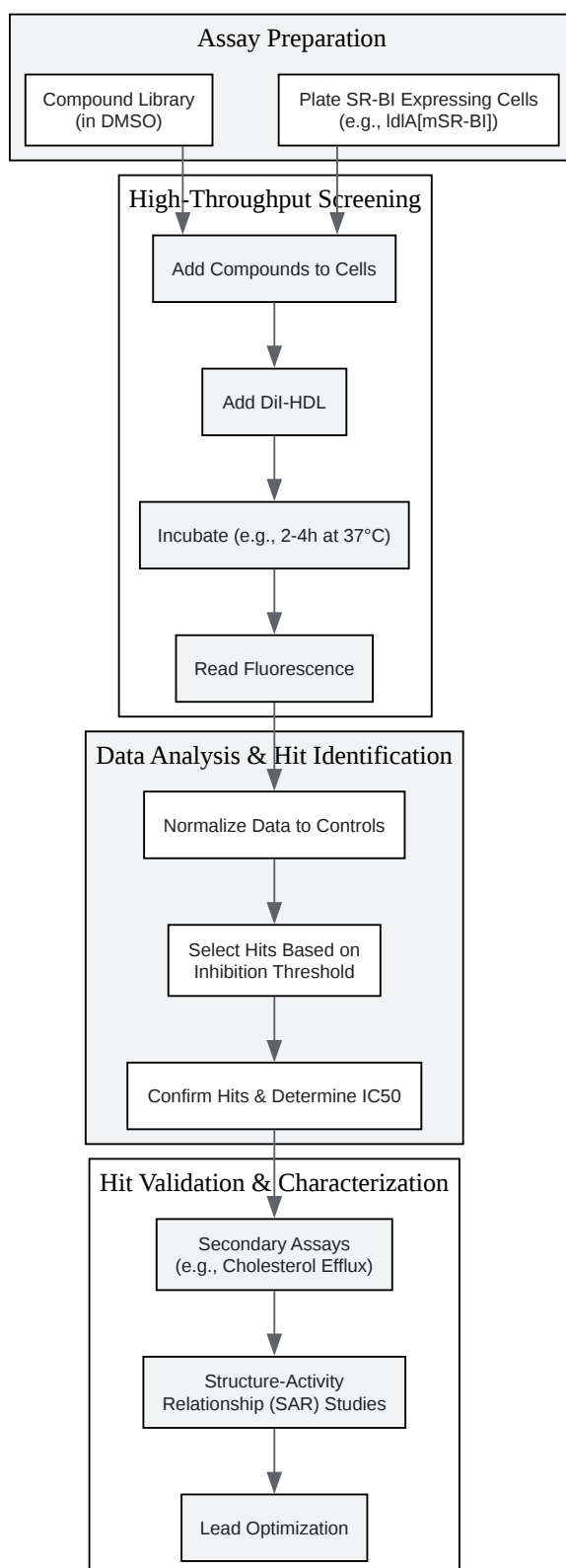
Parameter	Value	Assay Conditions	Reference
IC50	~1 $\mu$ M	Inhibition of SR-BI-mediated lipid transport in cells.	[1]
IC50	0.22 $\mu$ M	Direct inhibition of SR-BI-mediated lipid transport in cells and in liposomes reconstituted with purified SR-BI.	[2]

Note: While **HDL376** is known to inhibit cholesterol efflux, specific IC50 values for this activity were not readily available in the reviewed literature.

## Mechanism of Action and Signaling Pathway

SR-BI mediates the selective uptake of cholesteryl esters from HDL into cells. Beyond its role in lipid transport, SR-BI also functions as a signaling receptor. The binding of HDL to SR-BI initiates a signaling cascade that is dependent on the adaptor protein PDZK1, which binds to the C-terminal domain of SR-BI. This interaction facilitates the activation of non-receptor tyrosine kinase Src, followed by the activation of phosphatidylinositol 3-kinase (PI3K) and protein kinase B (Akt). This pathway is implicated in various cellular processes, including cell proliferation and migration. **HDL376**, by directly inhibiting SR-BI, is expected to attenuate these downstream signaling events.





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## References

- 1. Item - A flow diagram of the microliter-scale high-throughput screening system. - Public Library of Science - Figshare [plos.figshare.com]
- 2. medchemexpress.com [medchemexpress.com]
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